

CMLD012612: A Technical Guide to a Potent eIF4A Inhibitor

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Compound of Interest

Compound Name: CMLD012612

Cat. No.: B606747

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Abstract

CMLD012612 is a synthetic amidino-rocaglate that has emerged as a highly potent and selective inhibitor of the eukaryotic initiation factor 4A (eIF4A), an RNA helicase essential for the initiation of cap-dependent translation. By clamping eIF4A onto specific RNA sequences, **CMLD012612** effectively stalls the scanning of the 43S preinitiation complex, leading to a global reduction in protein synthesis. This mechanism of action confers significant anti-neoplastic properties, with **CMLD012612** demonstrating profound cytotoxicity against various cancer cell lines and efficacy in preclinical tumor models. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, mechanism of action, and relevant experimental protocols for **CMLD012612**, serving as a vital resource for researchers in oncology, chemical biology, and drug discovery.

Chemical Structure and Properties

CMLD012612 belongs to the flavagline (rocaglate) class of natural product analogs, characterized by a cyclopenta[b]benzofuran core. The key structural feature of **CMLD012612** is the presence of an amidino group fused to the rocaglate scaffold and a hydroxamate moiety, which contributes to its high potency.

Chemical Identifiers

- Compound Name: **CMLD012612**
- CAS Number: 2368900-35-8[1]
- Molecular Formula: C₃₁H₃₃N₃O₇[1]
- Synonyms: Amidino-rocaglate derivative

Physicochemical Properties

Property	Value	Source
Molecular Weight	575.61 g/mol	Calculated
IUPAC Name	Not publicly available	-
SMILES	Not publicly available	-

Pharmacological Properties

Property	Value	Cell Line/Model	Source
IC ₅₀ (Cytotoxicity)	2 nM	NIH/3T3 cells	[2][3][4]
Mechanism of Action	Inhibition of eIF4A	In vitro/cellular assays	[2][3]

Mechanism of Action: Targeting Translation Initiation

CMLD012612 exerts its potent biological effects by targeting the eukaryotic initiation factor 4A (eIF4A), a key component of the eIF4F complex. The eIF4F complex, which also includes the cap-binding protein eIF4E and the scaffolding protein eIF4G, is responsible for recruiting the 40S ribosomal subunit to the 5' cap of messenger RNA (mRNA) and facilitating the scanning process to locate the start codon.

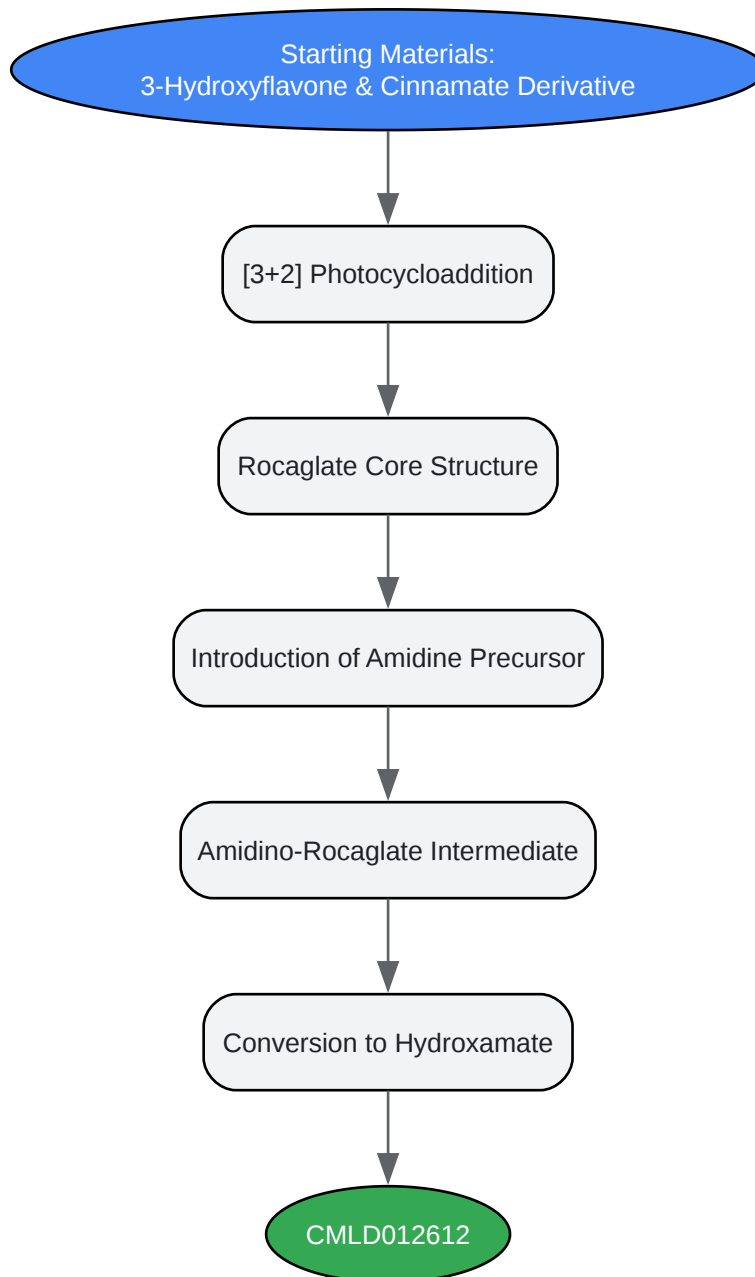
CMLD012612 acts as an interfacial inhibitor. It stabilizes the interaction between eIF4A and specific polypurine sequences within the 5' untranslated regions (UTRs) of mRNAs. This "clamping" effect prevents the helicase activity of eIF4A, which is necessary to unwind

secondary structures in the mRNA leader sequence. Consequently, the 43S preinitiation complex is stalled, leading to the inhibition of cap-dependent translation initiation and a subsequent decrease in the synthesis of many proteins, including those that are critical for cancer cell proliferation and survival.

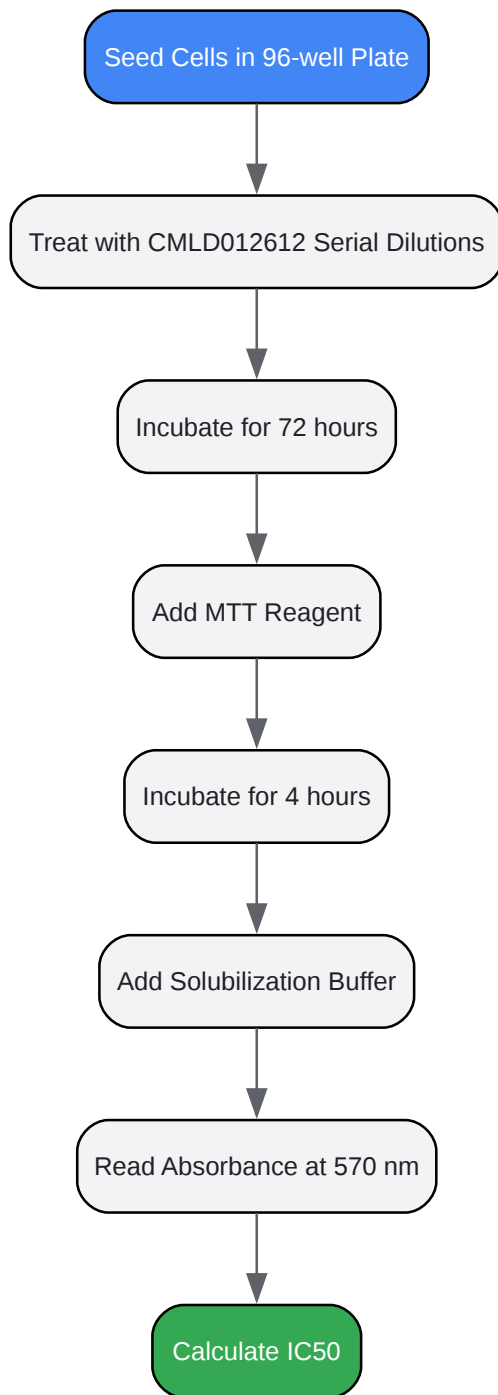
Mechanism of Action of CMLD012612



General Synthetic Workflow for CMLD012612



MTT Cytotoxicity Assay Workflow

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References

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